

# Application Notes: High-Specificity Cell Labeling in Flow Cytometry Using 5-TAMRA-DBCO

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## Compound of Interest

Compound Name: 5-Tamra-dbcO

Cat. No.: B15554344

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### Principle of Technology

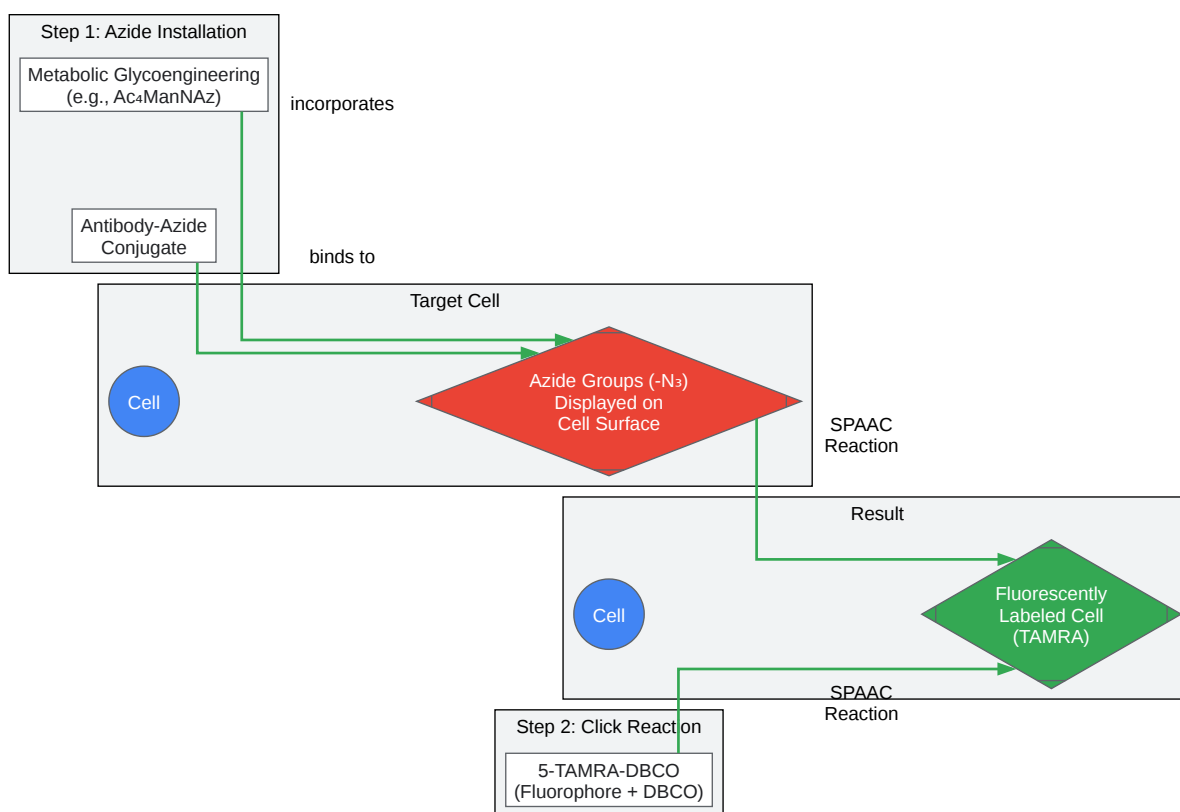
The use of **5-TAMRA-DBCO** in flow cytometry hinges on a highly efficient and bioorthogonal reaction known as Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC), a form of copper-free click chemistry.<sup>[1][2]</sup> This method provides a robust two-step strategy for labeling live cells with high specificity and minimal toxicity, as it eliminates the need for cytotoxic copper catalysts that are required for traditional click chemistry.<sup>[3][4]</sup>

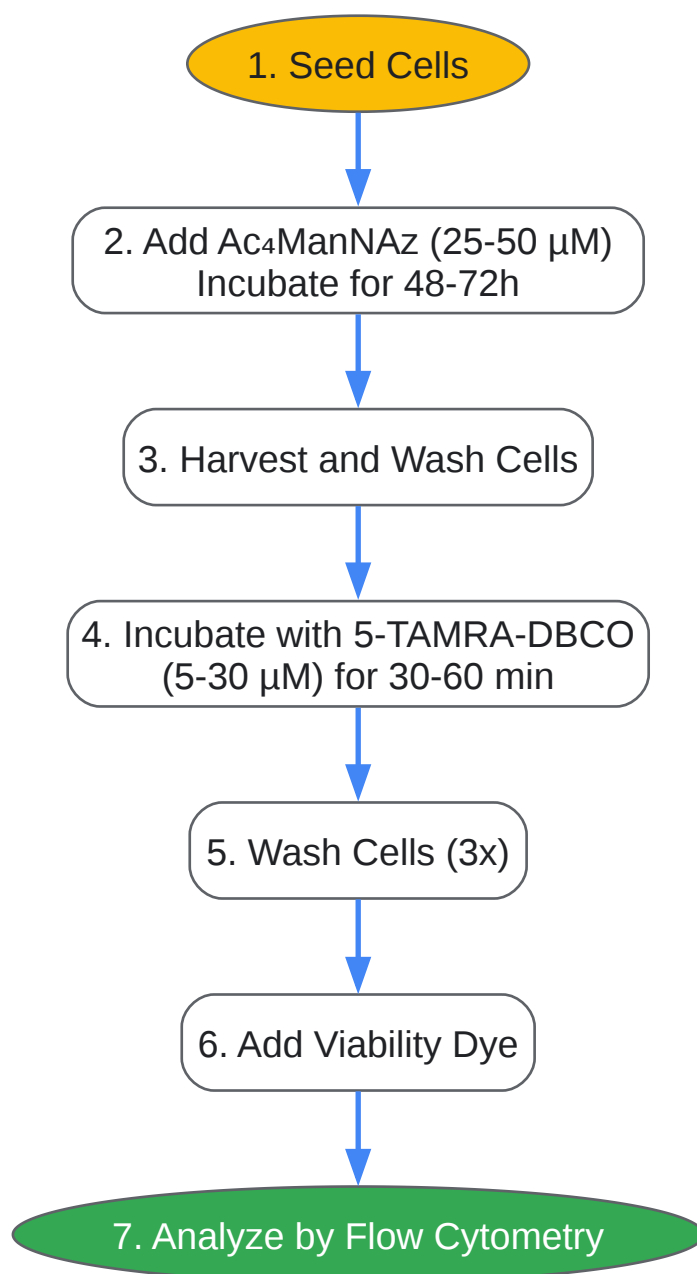
The process involves two key stages:

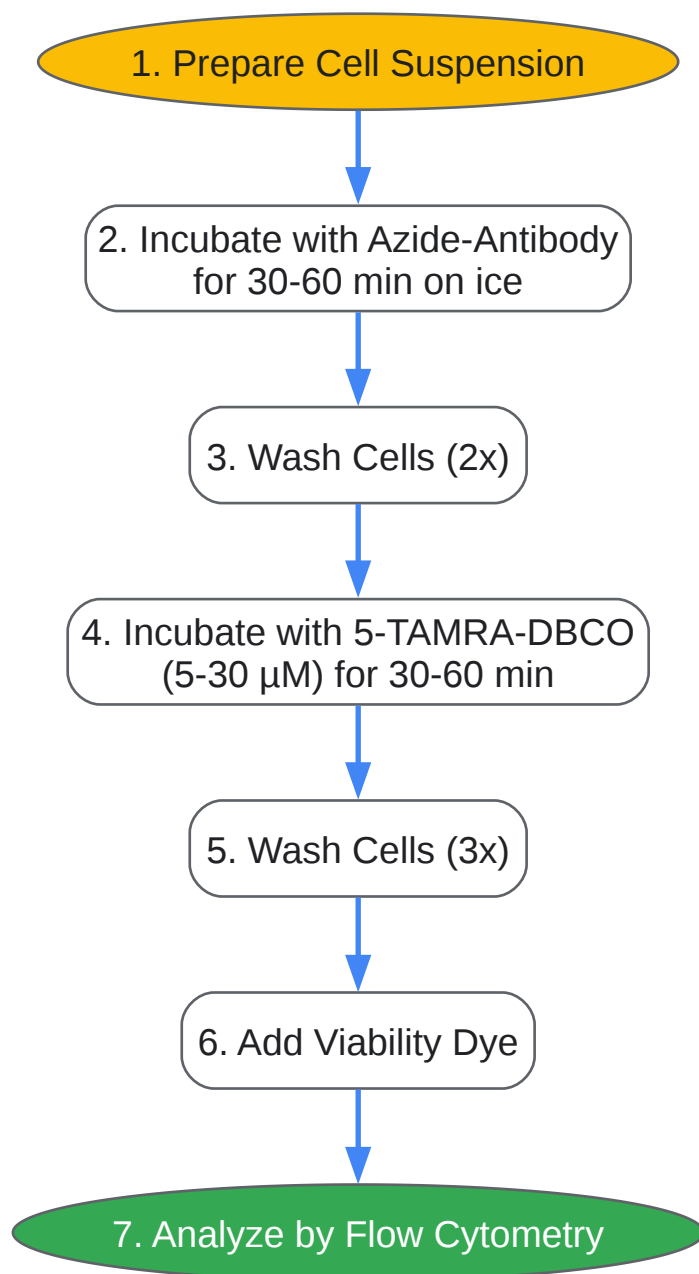
- **Bioorthogonal Handle Installation:** An azide ( $-N_3$ ) group, which is biologically inert and absent in most living systems, is introduced onto the surface of target cells. This is typically achieved through two primary methods:
  - **Metabolic Glycoengineering:** Cells are cultured with an unnatural sugar precursor that has been modified with an azide group (e.g., N-azidoacetylmannosamine, Ac<sub>4</sub>ManNAz).<sup>[5][6]</sup>

The cell's metabolic pathways process this sugar and incorporate it into cell-surface glycoproteins, effectively displaying azide groups on the cell surface.[5][7]

- Antibody-Directed Labeling: A monoclonal antibody that targets a specific cell surface antigen is conjugated with an azide group.[8][9] This azide-modified antibody then binds selectively to the target cells, presenting the azide handle for the subsequent reaction.[10][11]
- Copper-Free Click Reaction: The azide-labeled cells are then treated with **5-TAMRA-DBCO**. The dibenzocyclooctyne (DBCO) moiety on the **5-TAMRA-DBCO** molecule reacts specifically and spontaneously with the azide groups on the cell surface, forming a stable covalent triazole linkage.[12] This reaction attaches the bright and photostable TAMRA fluorophore to the cells, allowing for sensitive detection by flow cytometry.[13][14]







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## References

- [1. chempep.com \[chempep.com\]](https://chempep.com)
- [2. Biomedical applications of copper-free click chemistry: in vitro, in vivo, and ex vivo - Chemical Science \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [3. pnas.org \[pnas.org\]](https://pnas.org)
- [4. Genetically Encoded Copper-Free Click Chemistry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Metabolic labeling and click chemistry detection of glycoprotein markers of mesenchymal stem cell differentiation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. A metabolically engineered spin-labeling approach for studying glycans on cells - Chemical Science \(RSC Publishing\) DOI:10.1039/D0SC03874A \[pubs.rsc.org\]](#)
- [7. benchchem.com \[benchchem.com\]](https://benchchem.com)
- [8. Site-Specific Antibody Conjugation with Azide - CD BioGlyco \[bioglyco.com\]](#)
- [9. bocsci.com \[bocsci.com\]](https://bocsci.com)
- [10. Video: Efficient and Site-specific Antibody Labeling by Strain-promoted Azide-alkyne Cycloaddition \[jove.com\]](#)
- [11. 抗体ラベリングキット | Thermo Fisher Scientific - JP \[thermofisher.com\]](#)
- [12. TAMRA DBCO, 5-isomer | CAS 1911598-65-6 \(Equivalent of DyLight 549\) | AxisPharm \[axispharm.com\]](#)
- [13. tenovapharma.com \[tenovapharma.com\]](https://tenovapharma.com)
- [14. IITU | Virtual tour generated by Panotour \[iitu.edu.kz\]](#)
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